Definitive Synthesis Guide: 6-Bromo-1,3-benzodioxole-5-sulfonyl Chloride

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*6-bromo-1,3-dioxaindane-5-sulfonyl chloride*
CAS No.:	*5279-48-1*
Cat. No.:	*B6166020*

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Executive Summary & Strategic Analysis

- Target Molecule: 6-bromo-1,3-benzodioxole-5-sulfonyl chloride (CAS: 5279-48-1)[1]
- Core Scaffold: 1,3-Benzodioxole (Methylenedioxybenzene)
- Primary Application: A versatile electrophilic building block for sulfonamide-based drug discovery, particularly in the synthesis of bioactive heterocycles like substituted pyrroles and thiochromones.
- Synthetic Strategy: A two-step electrophilic aromatic substitution (

) sequence.

  - Regioselective Bromination: Introduction of bromine at the C5 position.
  - Chlorosulfonation: Introduction of the sulfonyl chloride group at the C6 position, directed by the cooperative 1,4-directing effect of the ether oxygen and the ortho-directing effect of the bromine.

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Retrosynthetic Logic

The synthesis relies on the inherent electronic properties of the 1,3-benzodioxole ring.

- Disconnection: The sulfonyl chloride bond (

) is the most labile and reactive, making it the final step.
- Precursor:5-Bromo-1,3-benzodioxole.[2][3][4][5]
- Regiochemistry:
  - The 1,3-benzodioxole system is electron-rich due to the two alkoxy groups.
  - Step 1: Bromination occurs at C5 (para to the oxygen at C1/C3) due to electronic activation.
  - Step 2: In 5-bromo-1,3-benzodioxole, the C6 position is para to the oxygen at C3 and ortho to the bromine. This position is electronically favored for the second substitution, yielding the 5,6-disubstituted pattern (1,2,4,5-tetrasubstituted benzene core).[1]

Detailed Experimental Protocols

Step 1: Synthesis of 5-Bromo-1,3-benzodioxole

Direct bromination using N-Bromosuccinimide (NBS) is preferred over elemental bromine for better handling and regiocontrol.

Reagents & Materials:

Component	Equiv.	Role
1,3-Benzodioxole	**1.0**	**Starting Material**
N-Bromosuccinimide (NBS)	1.05	Brominating Agent
Acetonitrile (MeCN)	Solvent	Polar Aprotic Solvent

| Sodium Thiosulfate (aq) | - | Quenching Agent |

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Protocol:

- Setup: Charge a round-bottom flask with 1,3-benzodioxole (1.0 equiv) and Acetonitrile (5 mL/mmol).
- Addition: Cool the solution to 0°C in an ice bath. Add NBS (1.05 equiv) portion-wise over 15 minutes to maintain regioselectivity and prevent di-bromination.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours. Monitor by TLC (Hexane/EtOAc 9:1) for the disappearance of the starting material.
- Workup:
  - Concentrate the reaction mixture under reduced pressure to remove most MeCN.[1]
  - Redissolve residue in Ethyl Acetate or DCM.[1]
  - Wash with 10% sodium thiosulfate solution (to remove excess bromine/NBS).
  - Wash with water and brine.[1][5]
- Purification: Dry organic layer over anhydrous

  , filter, and concentrate. The resulting oil (5-bromo-1,3-benzodioxole) is typically >95% pure and can be used directly.
  - Yield Expectation: 85–95%

Step 2: Chlorosulfonation to Target

This step utilizes Chlorosulfonic acid (

) as both the reagent and solvent. Thionyl chloride (

) is often added to drive the conversion of any intermediate sulfonic acid to the chloride.

Reagents & Materials:

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Component	Equiv.	Role
5-Bromo-1,3-benzodioxole	**1.0**	**Precursor**

| Chlorosulfonic Acid (

) | 4.0–5.0 | Electrophile & Solvent | | Thionyl Chloride (

) | 1.5 | Chlorinating Agent | | Dichloromethane (DCM) | Solvent | Co-solvent (Optional) |

Protocol:

- Safety Prime: This reaction evolves HCl gas. Perform strictly in a fume hood with a caustic scrubber trap.[1] Wear acid-resistant gloves and a face shield.
- Setup: Place Chlorosulfonic acid (5.0 equiv) in a dry 3-neck round-bottom flask equipped with a dropping funnel and a thermometer. Cool to 0°C.[1][6]
- Addition:
  - Dissolve 5-bromo-1,3-benzodioxole (1.0 equiv) in a minimal amount of dry DCM (optional, can be added neat if liquid).
  - Add the precursor dropwise to the acid at 0°C. The reaction is exothermic; maintain internal temperature <10°C.[1]
- Reaction:
  - After addition, remove the ice bath and allow to warm to RT.
  - Optimization: For difficult substrates, heat to 50°C or add Thionyl Chloride (1.5 equiv) at this stage to ensure complete conversion.
  - Stir for 2–4 hours (or up to 15h as per specific literature variants).
- Quenching (CRITICAL):
  - Prepare a large beaker of crushed ice with vigorous stirring.

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- Slowly drip the reaction mixture onto the ice. Violent sputtering will occur.
- Maintain the quench temperature <10°C to prevent hydrolysis of the sulfonyl chloride.[1]

- Isolation:
  - Extract the aqueous slurry immediately with DCM (
).
  - Wash combined organics with cold water and cold saturated
    (rapidly) to remove acid traces.
  - Dry over
    (anhydrous), filter, and concentrate in vacuo at <40°C.
- Product: The residue solidifies upon standing.[1] Recrystallize from Hexane/DCM if necessary.
  - Yield Expectation: 50–65%[7]

Pathway Visualization

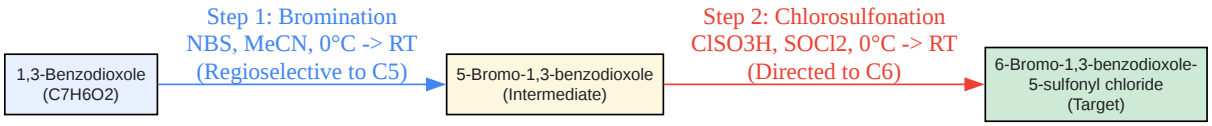

Figure 1: Synthetic pathway for 6-bromo-1,3-benzodioxole-5-sulfonyl chloride.

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Figure 1: Synthetic pathway utilizing sequential electrophilic aromatic substitution.

Troubleshooting & Optimization

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Problem	Potential Cause	Solution
Low Yield (Step 2)	Hydrolysis during quench	Ensure quench is performed on ice and extraction is immediate. Do not let the aqueous mixture stand.
Impurity: Disulfonic acid	Excess reagent/Heat	Reduce equivalents of or lower reaction temperature.
Impurity: Isomers	Poor regiocontrol	Confirm purity of Step 1 intermediate. 5-bromo isomer must be pure before sulfonation.
Violent Quench	Addition too fast	Drip reaction mix onto ice very slowly; use a larger volume of ice.

Safety & Handling

- Chlorosulfonic Acid: Extremely corrosive and reacts explosively with water. Creates HCl fog.[1] Use only with proper ventilation and PPE.[1]
- Sulfonyl Chlorides: Potential sensitizers and lachrymators. Handle in a hood. Store in a freezer under inert atmosphere to prevent hydrolysis.

References

- Molaid Chemicals. (2023). Reaction of 4-bromo-1,2-methylenedioxybenzene with chlorosulfonic acid. Retrieved from
- Evans, P., et al. (2016).[1] A ring closing metathesis-manganese dioxide oxidation sequence for the synthesis of substituted pyrroles. Tetrahedron. DOI: [1]
- BenchChem. (2025).[5] Synthesis of 5-Bromo-6-nitro-1,3-benzodioxole: Detailed Experimental Protocol. Retrieved from (Cited for bromination precursor protocols).

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- PubChem. (n.d.). 6-bromo-1,3-benzodioxole-5-carboxaldehyde (Structural Analog Data). CID 95062.[1] Retrieved from [8]

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Sources

- 1. 6-bromobenzo[d][1,3]dioxole-5-sulfonyl chloride - CAS号 5279-48-1 - 摩熵化学 [molaid.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 5-BROMO-1,3-BENZODIOXOLE-4-CARBOXYLIC ACID | 72744-56-0 [chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. researchgate.net [researchgate.net]
- 7. chemscene.com [chemscene.com]
- 8. 1,3-Benzodioxole-5-carboxaldehyde, 6-bromo- | C8H5BrO3 | CID 95062 - PubChem [pubchem.ncbi.nlm.nih.gov]
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